

N-Nitroso-Desmethyl-Rizatriptan: A Comprehensive Technical Guide on Structure Elucidation and Characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-desmethyl-rizatriptan*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure elucidation and characterization of **N-nitroso-desmethyl-rizatriptan**, a nitrosamine impurity of significant concern in the pharmaceutical industry. Due to its classification as a potentially genotoxic and carcinogenic compound, stringent control and accurate analytical characterization are paramount to ensure patient safety and regulatory compliance.

Introduction

N-nitroso-desmethyl-rizatriptan, also known as Rizatriptan Impurity 16, is a nitrosamine drug substance-related impurity (NDSRI) of rizatriptan.[1][2] Rizatriptan is a selective 5-HT_{1B/1D} receptor agonist used for the acute treatment of migraine.[1] The presence of a secondary amine in the desmethyl-rizatriptan moiety makes it susceptible to nitrosation, leading to the formation of this impurity.[1][2][3] This can occur during the synthesis of the active pharmaceutical ingredient (API), manufacturing of the drug product, or even during storage.[2]

Regulatory bodies such as the FDA and EMA have set strict acceptable intake (AI) limits for nitrosamine impurities due to their potential health risks. For **N-nitroso-desmethyl-rizatriptan**, the AI limit is 26.5 ng/day, classifying it as a Potency Category 1 impurity under the USFDA's Carcinogenic Potency Categorization Approach (CPCA).^{[1][4]} This necessitates the development and validation of highly sensitive analytical methods for its detection and quantification.

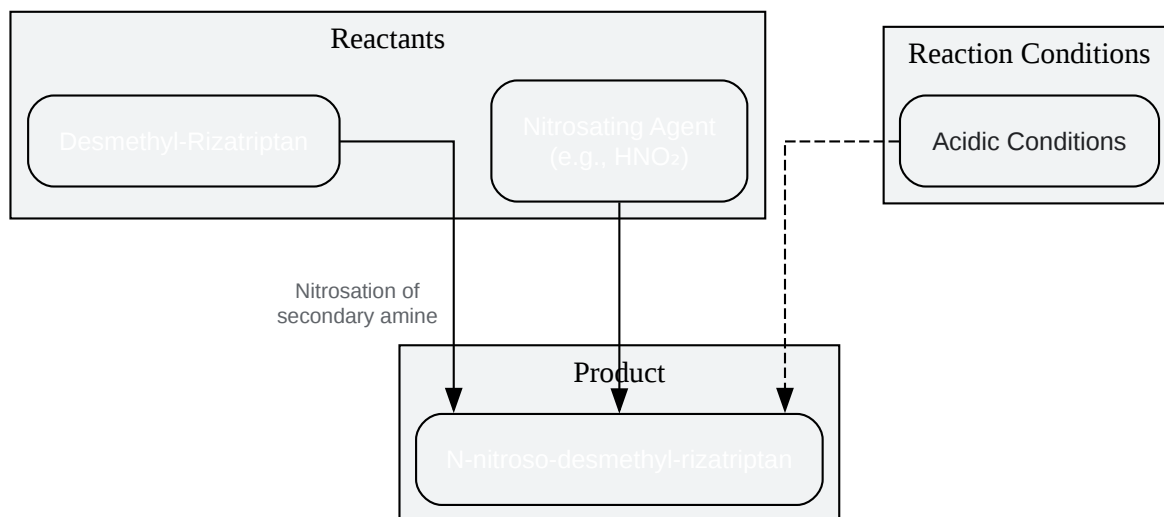
Physicochemical Properties

A summary of the key physicochemical properties of **N-nitroso-desmethyl-rizatriptan** is presented in the table below.

Property	Value	Source
Chemical Name	N-(2-(5-((1H-1,2,4-triazol-1-yl)methyl)-1H-indol-3-yl)ethyl)-N-methylnitrous amide	^{[1][5]}
Synonyms	Rizatriptan Impurity 16, N-Nitroso Desmethyl Rizatriptan	^[1]
Molecular Formula	C ₁₄ H ₁₆ N ₆ O	^{[1][6][7][8]}
Molecular Weight	284.32 g/mol	^{[1][6][7]}
CAS Number	Not Available	^[1]
Appearance	Data not publicly available	
SMILES	<chem>CN(CCc1c[nH]c2ccc(Cn3cncn1)cc12)N=O</chem>	^[4]
InChI	InChI=1S/C14H16N6O/c1-19(18-21)5-4-12-7-16-14-3-2-11(6-13(12)14)8-20-10-15-9-17-20/h2-3,6-7,9-10,16H,4-5,8H2,1H3	^[4]

Formation Pathway

The formation of **N-nitroso-desmethyl-rizatriptan** occurs via the nitrosation of its precursor, desmethyl-rizatriptan. This reaction is typically facilitated by the presence of a nitrosating agent, such as nitrous acid (HNO_2), which can be formed from nitrite salts (e.g., sodium nitrite) under acidic conditions.

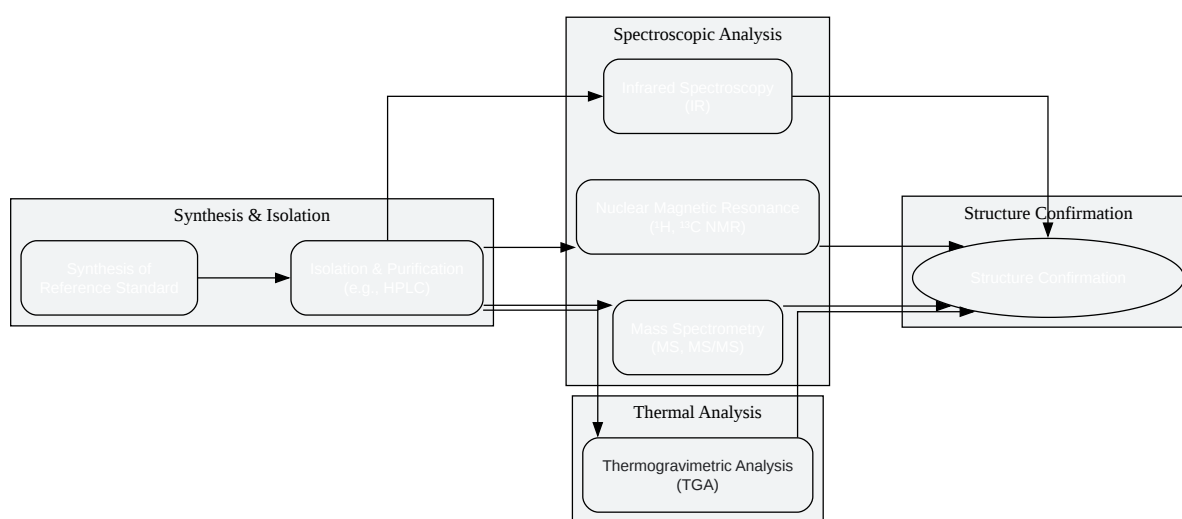


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Figure 1: Formation pathway of **N-nitroso-desmethyl-rizatriptan**.

Structure Elucidation and Characterization

The definitive identification and characterization of **N-nitroso-desmethyl-rizatriptan** rely on a combination of advanced analytical techniques. A typical workflow for structure elucidation is outlined below.



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Figure 2: Experimental workflow for structure elucidation.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight and fragmentation pattern of **N-nitroso-desmethyl-rizatriptan**. High-resolution mass spectrometry (HRMS) provides an accurate mass measurement, which helps in confirming the elemental composition. Tandem mass spectrometry (MS/MS) is employed to study the fragmentation of the molecule, providing structural insights.

Experimental Protocol (LC-MS/MS):

- Chromatographic System: Ultra-High Performance Liquid Chromatography (UHPLC) system.
- Column: A suitable reversed-phase column (e.g., C18) with appropriate dimensions and particle size for sensitive impurity analysis.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., methanol or acetonitrile).
- Mass Spectrometer: A triple quadrupole or a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Data Acquisition: Full scan mode for molecular ion identification and product ion scan mode for fragmentation analysis.

Quantitative Data:

Parameter	Observed Value
Molecular Ion [M+H] ⁺ (m/z)	Data not publicly available
Major MS/MS Fragments (m/z)	Data not publicly available

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical structure, including the connectivity of atoms and the chemical environment of protons and carbons. ¹H NMR and ¹³C NMR are fundamental for unambiguous structure confirmation.

Experimental Protocol:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃).
- Experiments: ¹H NMR, ¹³C NMR, and potentially 2D NMR experiments (e.g., COSY, HSQC) for more complex structural assignments.

Quantitative Data (^1H NMR):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not publicly available			

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The presence of characteristic absorption bands can confirm the N-N=O group of the nitrosamine and other key functional groups.

Experimental Protocol:

- Spectrometer: Fourier-Transform Infrared (FTIR) spectrometer.
- Sample Preparation: The sample can be analyzed as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.

Quantitative Data:

Wavenumber (cm^{-1})	Functional Group Assignment
Data not publicly available	N-N=O stretch, C-H stretch, etc.

Thermogravimetric Analysis (TGA)

TGA is used to determine the thermal stability of the compound. It measures the change in mass of a sample as a function of temperature.

Experimental Protocol:

- Instrument: Thermogravimetric analyzer.
- Atmosphere: Inert atmosphere (e.g., nitrogen).

- Heating Rate: A controlled heating rate (e.g., 10 °C/min).

Quantitative Data:

Temperature Range (°C)	Mass Loss (%)
Data not publicly available	

Analytical Method Development and Validation

For routine quality control, robust and sensitive analytical methods are required to quantify **N-nitroso-desmethyl-rizatriptan** in both the API and the final drug product.[4][5] LC-MS/MS is the most commonly employed technique for this purpose due to its high sensitivity and selectivity.[1] Method validation should be performed according to ICH guidelines and would typically include the evaluation of specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Conclusion

The elucidation and characterization of **N-nitroso-desmethyl-rizatriptan** are crucial for ensuring the safety and quality of rizatriptan-containing drug products. A combination of sophisticated analytical techniques, including mass spectrometry, NMR, and IR spectroscopy, is essential for unambiguous structure confirmation. The development and validation of highly sensitive analytical methods are paramount for monitoring and controlling this impurity at trace levels, thereby safeguarding patient health and meeting stringent regulatory requirements.

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- To cite this document: BenchChem. [N-Nitroso-Desmethyl-Rizatriptan: A Comprehensive Technical Guide on Structure Elucidation and Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15807349/docs#n-nitroso-desmethyl-rizatriptan-a-comprehensive-technical-guide-on-structure-elucidation-and-characterization>]

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